

# Synthesis of Methoxy-PEG2-Propionic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *m*-PEG2-CH<sub>2</sub>CH<sub>2</sub>COOH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of methoxy-PEG2-propionic acid, a bifunctional molecule increasingly utilized in bioconjugation, drug delivery, and materials science. This document details the synthetic pathway, experimental protocols, and characterization of the target compound.

## Introduction

Methoxy-PEG2-propionic acid, also known as 3-(2-(2-methoxyethoxy)ethoxy)propanoic acid, is a short-chain polyethylene glycol (PEG) derivative featuring a terminal methoxy group and a carboxylic acid. This heterobifunctional structure allows for its use as a linker, where the carboxylic acid can be activated for conjugation to amine-containing molecules, while the methoxy-PEG chain imparts hydrophilicity and biocompatibility.

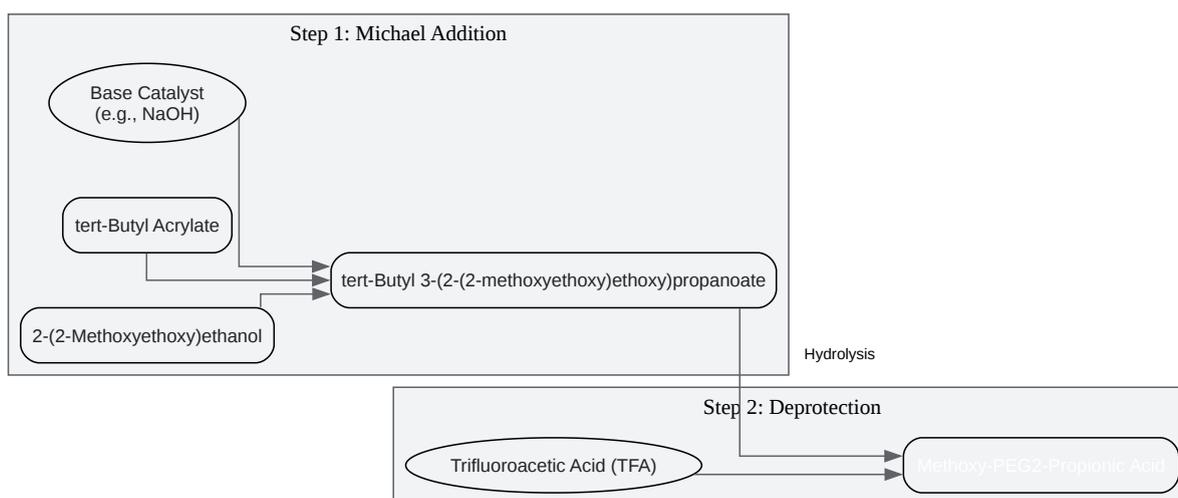
## Synthetic Pathway

The synthesis of methoxy-PEG2-propionic acid is typically achieved through a two-step process:

- **Michael Addition:** A base-catalyzed Michael addition of 2-(2-methoxyethoxy)ethanol to a protected acrylate, such as tert-butyl acrylate. This reaction forms the ester precursor, tert-butyl 3-(2-(2-methoxyethoxy)ethoxy)propanoate.

- Deprotection: Acid-catalyzed hydrolysis of the tert-butyl ester to yield the final methoxy-PEG2-propionic acid. Trifluoroacetic acid (TFA) is commonly used for this deprotection due to the clean and volatile byproducts generated.

The overall synthetic workflow is depicted below.



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